

Glutaronitrile: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Glutaronitrile**

Cat. No.: **B146979**

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For researchers, scientists, and drug development professionals, a thorough understanding of the hazards and safe handling protocols for all laboratory chemicals is paramount. This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Glutaronitrile** (CAS No. 544-13-8).

Chemical and Physical Properties

Glutaronitrile is a dinitrile compound with the molecular formula $C_5H_6N_2$.^[1] It is a colorless to light yellow liquid at room temperature.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
Molecular Weight	94.11 g/mol	[1] [4]
Appearance	Clear colorless to light yellow liquid	[2] [3]
Odor	Odorless	[2]
Melting Point	-29 °C / -20.2 °F	[2] [4] [5]
Boiling Point	285 - 287 °C / 545 - 548.6 °F	[2] [3] [4] [5]
Density	0.990 - 0.995 g/mL at 25 °C	[2] [3] [4]
Flash Point	> 112 °C / > 233.6 °F	[2] [4]
Solubility	Soluble in water, acetone, and chloroform. Slightly soluble in alcohol and diethyl ether.	[3] [4]
Refractive Index	n _{20/D} 1.434	[3] [4] [5]

Hazard Identification and Classification

Glutaronitrile is classified as a toxic and hazardous substance. The primary routes of exposure are ingestion, skin contact, and inhalation.[\[1\]](#) Its toxicity is primarily attributed to its in vivo metabolism to cyanide.[\[1\]](#) Table 2 summarizes the GHS hazard classification for **Glutaronitrile**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Signal Word: Danger[\[4\]](#)

Hazard Pictogram:[4]

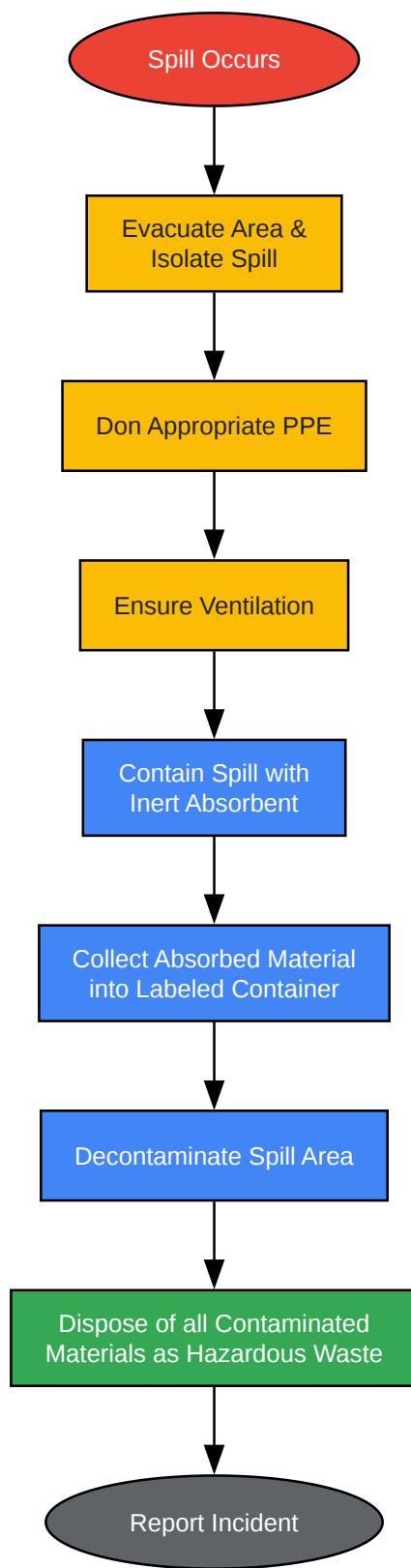
- GHS06 (Skull and crossbones)

Toxicological Information

The toxicity of **glutaronitrile** is significant due to its metabolic conversion to cyanide.[1]

Organic nitriles can be bioactivated by hepatic microsomal enzymes, such as cytochrome P-450, to release free cyanide.[6][7][8] This process involves the oxidation of the carbon atom adjacent to the nitrile group, forming a cyanohydrin intermediate which then decomposes to release cyanide and an aldehyde.[8]

The released cyanide ion is a potent inhibitor of cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.[1][4][9] This inhibition blocks cellular respiration, leading to cellular hypoxia and a shift to anaerobic metabolism, resulting in lactic acidosis and cell death.[1][4]



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References

- 1. researchgate.net [researchgate.net]
- 2. Structural considerations in the metabolism of nitriles to cyanide in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. droracle.ai [droracle.ai]
- 4. Cyanide poisoning - Wikipedia [en.wikipedia.org]
- 5. orgsyn.org [orgsyn.org]
- 6. Pathways for the bioactivation of aliphatic nitriles to free cyanide in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Studies on the mechanism of acute toxicity of nitriles in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The metabolism of acetonitrile to cyanide by isolated rat hepatocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Cyanide and Cyanogenic Compounds—Toxicity, Molecular Targets, and Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Glutaronitrile: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146979#safety-data-sheet-and-handling-precautions-for-glutaronitrile>]

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